Introduction: The Therapeutic Potential of Naphthalene-Containing Amino Alcohols

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Compound of Interest

Compound Name:	*2-Amino-2-(naphthalen-2-yl)propan-1-ol*
Cat. No.:	*B15322594*

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The naphthalene ring system is a common feature in a variety of biologically active compounds, exhibiting a broad range of pharmacological activities including anti-inflammatory, analgesic, antimicrobial, and anticancer properties.[1][2][3] When combined with an amino alcohol functionality, which is also prevalent in many pharmaceuticals, the resulting molecule, **2-Amino-2-(naphthalen-2-yl)propan-1-ol**, presents an intriguing candidate for drug discovery. Chiral amino alcohols, in particular, are of high interest in asymmetric synthesis and are crucial for developing molecules with specific pharmacological profiles.[4][5]

This guide proposes a multidisciplinary approach to investigate the therapeutic potential of **2-Amino-2-(naphthalen-2-yl)propan-1-ol**. By combining organic synthesis with advanced spectroscopic and computational techniques, a deep understanding of its structure-activity relationships can be established.

Proposed Synthesis and Spectroscopic Characterization

A robust synthetic route and thorough characterization are fundamental to any subsequent theoretical and biological studies.

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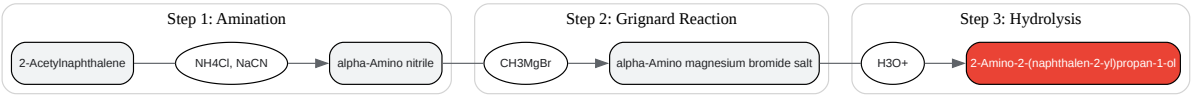
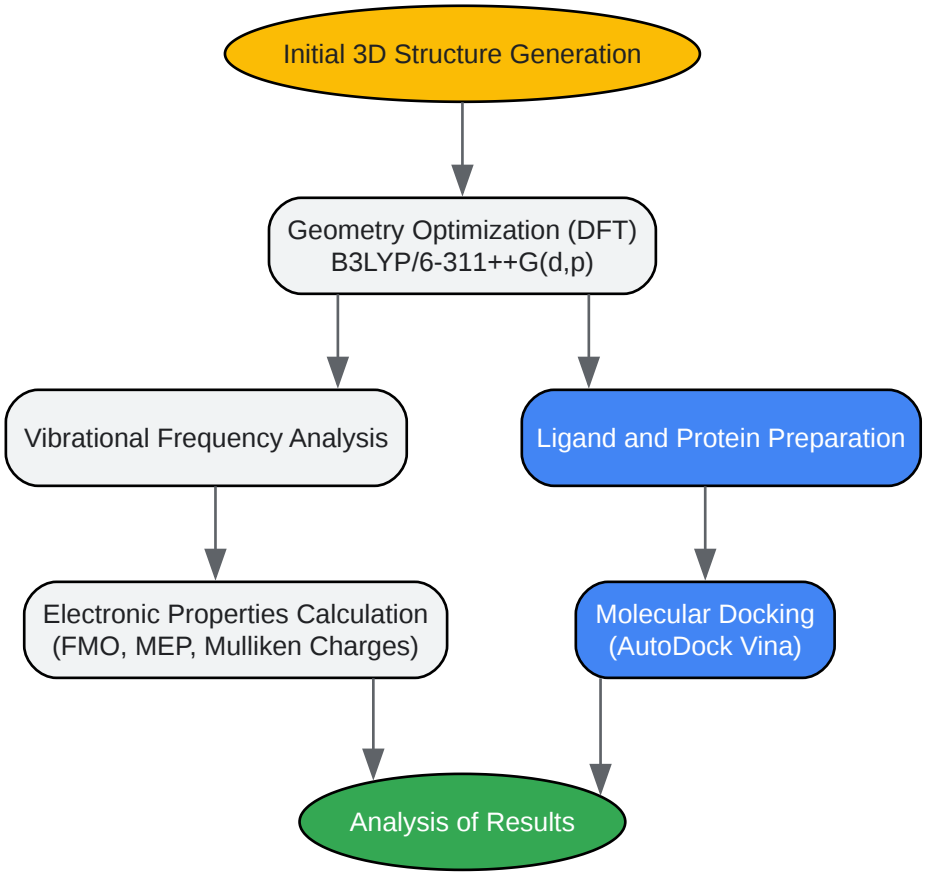
A Proposed Synthetic Pathway

A plausible and efficient method for the synthesis of **2-Amino-2-(naphthalen-2-yl)propan-1-ol** is a multi-step process starting from readily available 2-acetylnaphthalene. This proposed pathway is illustrated below.





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Sources

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